

# Molecular weight and formula of C.I. Disperse Yellow 70

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## Compound of Interest

Compound Name: *C.I. Disperse yellow 70*

Cat. No.: *B1143457*

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## C.I. Disperse Yellow 70: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical and physical properties of **C.I. Disperse Yellow 70**, a monoazo disperse dye. The information is compiled to support research and development activities, with a focus on its molecular characteristics. Due to the proprietary nature of industrial chemical production, detailed experimental protocols for the synthesis and analysis of **C.I. Disperse Yellow 70** are not publicly available. However, this guide furnishes general methodologies and a representative analytical workflow.

## Core Properties and Data

**C.I. Disperse Yellow 70** is identified by the CAS Registry Number 12223-91-5.<sup>[1]</sup> Its fundamental molecular and physical data are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>17</sub> N <sub>5</sub> O <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	455.42 g/mol	<a href="#">[1]</a>
CAS Registry Number	12223-91-5	<a href="#">[1]</a>
C.I. Number	11900	<a href="#">[1]</a>
Synonyms	5-{[4-(2,4-dinitroanilino)phenyl]diazenyl} [1,1'-biphenyl]-2-ol	
Molecular Structure Class	Single Azo	<a href="#">[1]</a>

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **C.I. Disperse Yellow 70** are proprietary and not available in the public domain, this section outlines the general principles and common methodologies employed for disperse dyes.

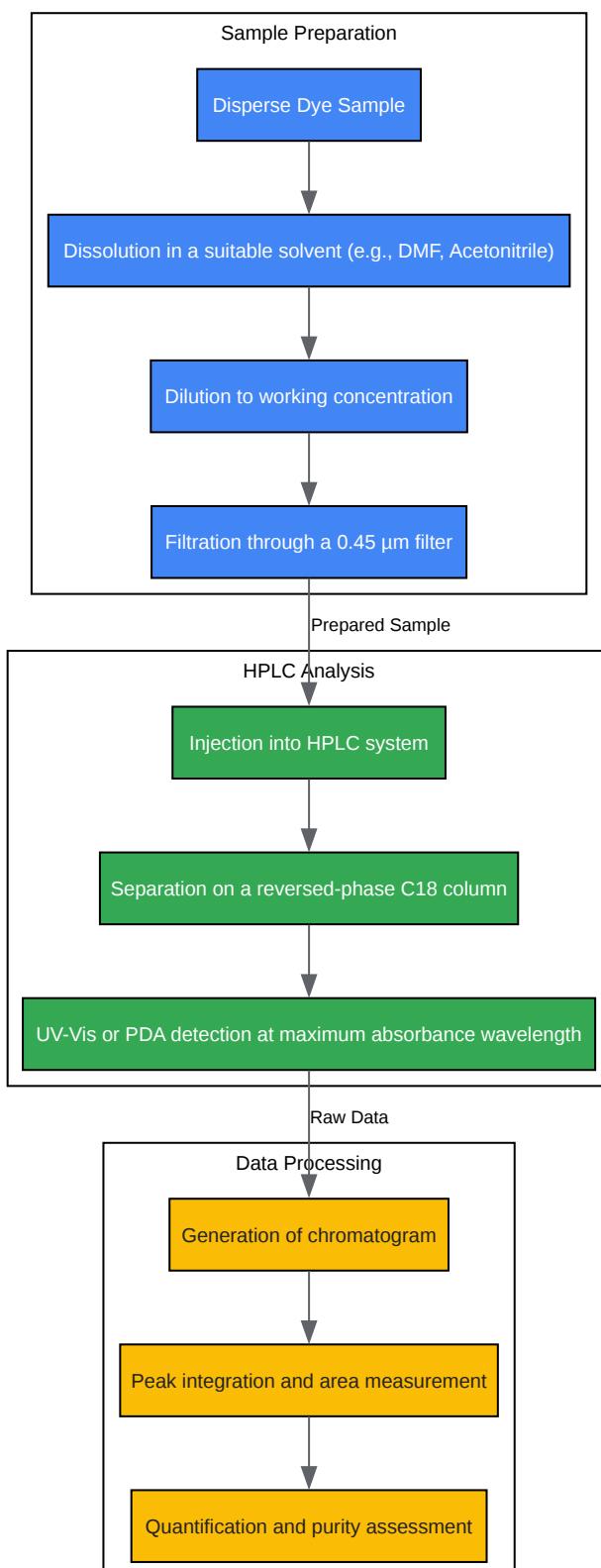
## General Synthesis Method

The manufacturing process for **C.I. Disperse Yellow 70** involves a multi-step chemical synthesis.[\[1\]](#) The general procedure is as follows:

- Condensation: The synthesis begins with the condensation reaction of 1-Chloro-2,4-dinitrobenzene and Benzene-1,4-diamine. This reaction forms the intermediate product, C.I. Disperse Yellow 9.
- Diazotization: The resulting C.I. Disperse Yellow 9 undergoes diazotization, a process that converts the primary aromatic amine group into a diazonium salt.
- Coupling: The final step is the coupling of the diazonium salt with 2-hydroxyphenylbenzene (2-phenylphenol). This reaction forms the final **C.I. Disperse Yellow 70** molecule.

## Analytical Workflow: A General Approach

A common analytical technique for the characterization and purity assessment of disperse dyes is High-Performance Liquid Chromatography (HPLC). A general workflow for the analysis of a disperse dye sample, adaptable for **C.I. Disperse Yellow 70**, is illustrated in the diagram below.



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## References

- 1. [worlddyeviariety.com](http://worlddyeviariety.com) [worlddyeviariety.com]
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